

preparing Trimethoprim lactate stock solution for research

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Trimethoprim lactate

CAS No.: 23256-42-0

Cat. No.: S615757

[Get Quote](#)

Chemical Properties of Trimethoprim Lactate

This table summarizes key information about **Trimethoprim lactate** from a chemical supplier [1]:

Property	Detail
Catalog Number	T39862
CAS Number	23256-42-0
Molecular Formula	$C_{17}H_{24}N_4O_6$
Molecular Weight	380.4 g/mol
Purity	≥99.9%
Storage	-20°C, protect from direct sunlight, store under nitrogen

Solubility Data and Suggested Stock Solution Preparation

Based on the available solubility information, here are suggested concentrations for stock solutions [1]:

Solvent	Suggested Concentration	Notes
DMSO	200 mg/mL (525.76 mM)	Sonication is recommended to dissolve.
Water	10 mg/mL (26.29 mM)	Sonication is recommended to dissolve.

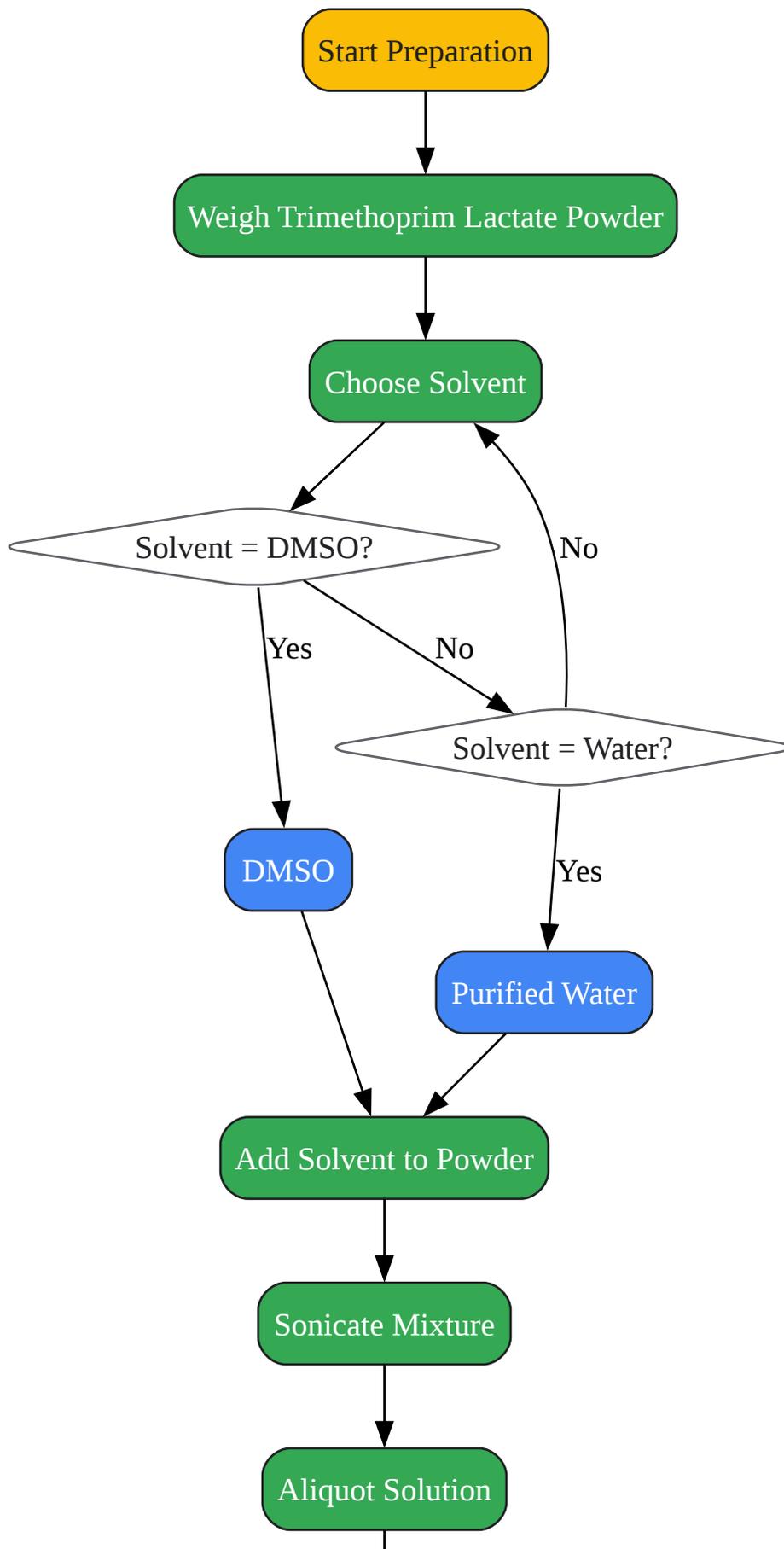
The supplier also lists an **in vivo formulation** as a reference: 5 mg/mL in a solution of 10% DMSO, 40% PEG 300, 5% Tween 80, and 45% saline, with sonication recommended [1]. **Important Note:** The supplier states that all their products are "for research purposes only and cannot be used for human consumption" [1].

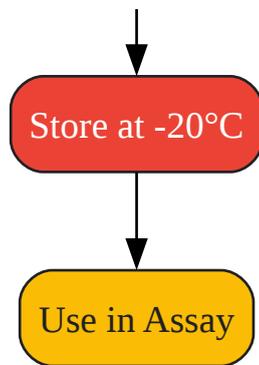
Handling and Safety Considerations

- **General Safety:** When handling Trimethoprim or its formulations, be aware that it can cause side effects such as itching, skin rash, nausea, vomiting, or diarrhoea [2].
- **Environmental Impact:** From an environmental research perspective, one study proposed that to limit the risk of selecting for antibiotic-resistant bacteria in aquatic environments, the exposure level for Trimethoprim should be kept below 1 µg/L [3].

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing and using a **Trimethoprim lactate** stock solution, based on the scattered information available.





Click to download full resolution via product page

Critical Gaps and Next Steps for Protocol Development

The information found is insufficient to create a complete and safe protocol. You will need to investigate the following:

- **Verification of Purity and Identity:** The protocol should begin with verifying the identity and purity of the raw powder using analytical methods like HPLC or mass spectrometry [4].
- **Detailed Step-by-Step Instructions:** The search results lack specifics on the duration of sonication, mixing procedures, and whether solutions need to be filter-sterilized.
- **Quality Control Checks:** A complete protocol requires quality control steps, such as measuring the pH of the final solution or using HPLC to confirm the final concentration and stability.
- **Stability Studies:** The provided data does not indicate how long the stock solutions remain stable under the recommended storage conditions. You would need to establish this through experiments.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. DDX3-IN-2 | Antiviral | TargetMol [targetmol.com]
2. : antibiotic to treat bacterial infections - NHS Trimethoprim [nhs.uk]
3. [sciencedirect.com/science/article/pii/S0160412020320389](https://www.sciencedirect.com/science/article/pii/S0160412020320389) [sciencedirect.com]

4. CN101328138B - Preparation of trimethoprim - Google Patents [patents.google.com]

To cite this document: Smolecule. [preparing Trimethoprim lactate stock solution for research].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b615757#preparing-trimethoprim-lactate-stock-solution-for-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com